

How to increase the solubility of Glycyl-Ltyrosine in aqueous solutions.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Glycyl tyrosine	
Cat. No.:	B1441352	Get Quote

Technical Support Center: Glycyl-L-tyrosine Solubility

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the solubility of Glycyl-L-tyrosine in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is Glycyl-L-tyrosine and why is it used?

Glycyl-L-tyrosine is a dipeptide composed of the amino acids glycine and L-tyrosine.[1][2] It is frequently used in cell culture media and biopharmaceutical production as a highly soluble source of L-tyrosine.[3][4] L-tyrosine itself has very poor solubility in aqueous solutions at neutral pH, which can be a limiting factor in preparing concentrated nutrient feeds for cell cultures.[5][6] Glycyl-L-tyrosine overcomes this limitation, offering significantly higher solubility. [1][7]

Q2: How much more soluble is Glycyl-L-tyrosine compared to L-tyrosine?

Glycyl-L-tyrosine exhibits substantially greater solubility in water at neutral pH than L-tyrosine. Some studies indicate that its use can increase the solubility by up to 50 times compared to



free L-tyrosine.[5][8] This enhanced solubility allows for the preparation of concentrated stock solutions without the need for extreme pH adjustments.[3][9]

Q3: What is the reported aqueous solubility of Glycyl-L-tyrosine?

The aqueous solubility of Glycyl-L-tyrosine is reported to be approximately 35-44.1 g/L at 25°C. [10][11] One source specifies a solubility of 36.9 g/L at 25°C, in contrast to L-tyrosine's solubility of 0.479 g/L under the same conditions.[7]

Q4: Can Glycyl-L-tyrosine be used as a complete replacement for L-tyrosine in cell culture?

Yes, because Glycyl-L-tyrosine is efficiently taken up and metabolized by cells to release glycine and L-tyrosine, it can be used for the full replacement of L-tyrosine in cell culture media. [5][8] This simplifies media preparation and feeding strategies by eliminating the need for a separate, high-pH L-tyrosine feed.[3][7]

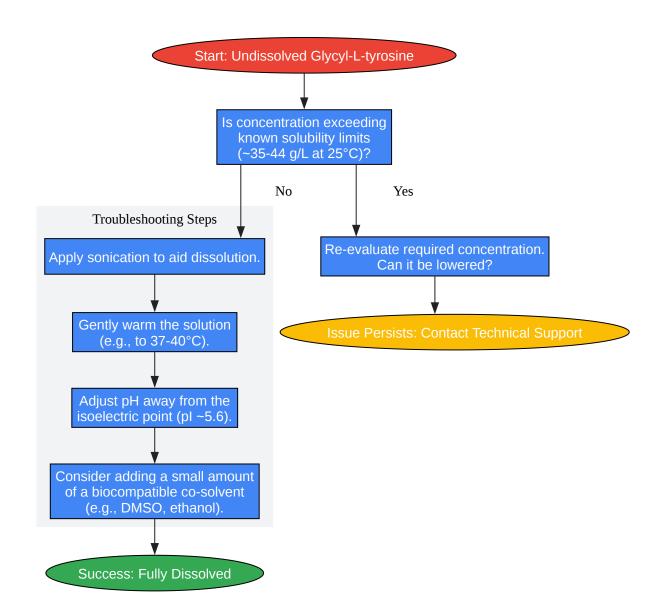
Troubleshooting Guide: Enhancing Glycyl-Ltyrosine Solubility

If you are encountering solubility issues with Glycyl-L-tyrosine, consult the following troubleshooting guide.

Problem: Glycyl-L-tyrosine is not dissolving completely at the desired concentration.

Solution Workflow:





Click to download full resolution via product page

Caption: Troubleshooting workflow for dissolving Glycyl-L-tyrosine.

Detailed Troubleshooting Steps:



- Verify Concentration: First, confirm that your target concentration is not above the known solubility limit of Glycyl-L-tyrosine (approximately 35-44 g/L at 25°C).[10][11] If it is, you may need to reconsider the concentration for your stock solution.
- Physical Dissolution Aids:
 - Sonication: Using an ultrasonic bath can help break up particles and improve the rate of dissolution.[11][12]
 - Heating: Gently warming the solution can increase the solubility of peptides.[12] Be
 cautious to avoid high temperatures that could lead to degradation. Heating to a maximum
 of 40°C is generally recommended.[12]
- pH Adjustment: The solubility of peptides is lowest at their isoelectric point (pl).[13] The predicted pKa of Glycyl-L-tyrosine is around 2.95.[10] Adjusting the pH of the aqueous solution away from its isoelectric point can significantly increase solubility.[12][13] For basic peptides, a slightly acidic solution (e.g., adding a small amount of acetic acid) can help, while for acidic peptides, a slightly basic solution (e.g., adding ammonium bicarbonate) may be effective.[14][15]
- Use of Co-solvents: For very high concentrations or stubborn dissolution, adding a small amount of an organic co-solvent can be effective.[14]
 - Commonly used co-solvents include Dimethyl Sulfoxide (DMSO), ethanol, and methanol.
 [14][16]
 - Important: The compatibility of any co-solvent with your downstream application (e.g., cell culture, in vivo studies) is critical. Always start with a very small amount and ensure it does not negatively impact your experiment. For cellular assays, it is often recommended not to exceed 1% (v/v) DMSO in the final solution.[14]

Quantitative Data Summary

The following tables summarize the solubility of Glycyl-L-tyrosine in comparison to L-tyrosine.

Table 1: Solubility in Water at 25°C



Compound	Solubility (g/L)	Molar Solubility (mM)	Reference(s)
Glycyl-L-tyrosine	35 - 44.1	146.9 - 185.1	[10][11]
L-tyrosine	~0.45 - 0.479	~2.5 - 2.6	[6][7]

Table 2: Effect of pH and Co-solvents on L-tyrosine (Principles applicable to Glycyl-L-tyrosine)

Condition	Effect on Solubility	Notes	Reference(s)
pH Adjustment	Increases away from pl (~5.6)	L-tyrosine is more soluble at pH < 2 or pH > 9.	
Co-solvents (e.g., DMSO)	Increases	The mole fraction of solubilized L-tyrosine is higher in DMSO-water solutions than in alcohol-water solutions.	[17]
Salt Concentration (NaCl)	Reduces	The addition of NaCl has been shown to reduce the solubility of L-tyrosine.	[18]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Glycyl-L-tyrosine Stock Solution

This protocol outlines a general method for preparing a concentrated aqueous stock solution of Glycyl-L-tyrosine.

Materials:

• Glycyl-L-tyrosine powder



- High-purity water (e.g., Milli-Q or WFI)
- Sterile conical tubes or flasks
- Magnetic stirrer and stir bar, or vortex mixer
- Ultrasonic water bath (optional)
- pH meter and sterile solutions for pH adjustment (e.g., 1N HCl, 1N NaOH) (optional)
- Sterile filter (0.22 μm)

Methodology:

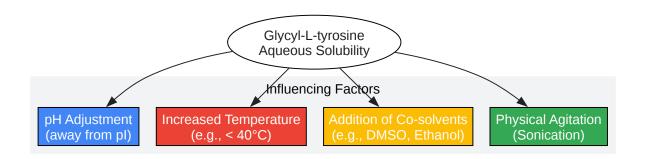
- Weighing: Accurately weigh the desired amount of Glycyl-L-tyrosine powder.
- Initial Mixing: Add approximately 80% of the final required volume of high-purity water to your sterile container.
- Dissolution:
 - While stirring or vortexing, slowly add the Glycyl-L-tyrosine powder to the water.
 - Continue mixing until the powder is fully dispersed.
 - If dissolution is slow, place the container in an ultrasonic water bath for 15-30 minute intervals.[11]
- Gentle Heating (Optional): If the dipeptide has not fully dissolved, warm the solution to approximately 37°C while continuing to stir. Do not exceed 40°C.[12]
- pH Adjustment (Optional): If solubility issues persist, check the pH of the solution. Carefully
 adjust the pH away from the isoelectric point. Add acid or base dropwise and monitor the pH
 and dissolution.
- Final Volume: Once the solid is completely dissolved, add water to reach the final desired volume.



- Sterilization: Sterile-filter the final solution through a 0.22 μm filter into a sterile storage container.
- Storage: Store the solution as recommended by the manufacturer, typically at -20°C.[2]

Visualizations

The following diagram illustrates the key factors that can be manipulated to increase the aqueous solubility of Glycyl-L-tyrosine.



Click to download full resolution via product page

Caption: Key factors influencing the solubility of Glycyl-L-tyrosine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Buy Glycyl-L-tyrosine | 658-79-7 | >98% [smolecule.com]
- 2. Glycyl-L-Tyrosine | Dipeptide for Cell Proliferation Media | Baishixing [aminoacids-en.com]
- 3. Glycyl-L-Tyrosine Dihydrate | ajinomotocellistkorea [ajinomotocellistkorea.com]
- 4. Comparison of I-tyrosine containing dipeptides reveals maximum ATP availability for I-prolyl-I-tyrosine in CHO cells PMC [pmc.ncbi.nlm.nih.gov]



- 5. Enhancing the solubility of L-Tyrosine in cell culture media applications [evonik.com]
- 6. Enhancing The Solubility Of L-Tyrosine In Cell Culture Media Applications [bioprocessonline.com]
- 7. chayon.co.kr [chayon.co.kr]
- 8. Optimizing the stability and solubility of cell culture media ingredients Evonik Industries [healthcare.evonik.com]
- 9. cellculturedish.com [cellculturedish.com]
- 10. Cas 658-79-7,N-Glycyl-L-tyrosine | lookchem [lookchem.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Peptide Dissolving Guidelines Creative Peptides [creative-peptides.com]
- 13. The Solubility Challenge in Peptide Therapeutics | Blog | Biosynth [biosynth.com]
- 14. jpt.com [jpt.com]
- 15. News How to increase the solubility of peptides? [gtpeptide.com]
- 16. Glycyl-L-Tyrosine BP EP USP CAS 658-79-7 Manufacturers and Suppliers Price Fengchen [fengchengroup.com]
- 17. researchgate.net [researchgate.net]
- 18. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [How to increase the solubility of Glycyl-L-tyrosine in aqueous solutions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1441352#how-to-increase-the-solubility-of-glycyl-l-tyrosine-in-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com